

5-Fluoro-2-methylbenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Fluoro-2-methylbenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **5-Fluoro-2-methylbenzoic acid**, a key intermediate in the synthesis of various pharmaceuticals and other chemically significant molecules. This document outlines its fundamental physicochemical characteristics, details the experimental methodologies for their determination, and presents a logical workflow for one of its important synthetic transformations.

Core Physical and Chemical Properties

5-Fluoro-2-methylbenzoic acid is a fluorinated aromatic carboxylic acid. The presence of the fluorine atom and the methyl group on the benzoic acid core significantly influences its reactivity and physical properties.

Property	Value
CAS Number	33184-16-6
Molecular Formula	C ₈ H ₇ FO ₂
Molecular Weight	154.14 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	129-132 °C[1][2][3]
Boiling Point	262.1 °C at 760 mmHg[1]
Density	1.258 g/cm ³ [1]
pKa	Predicted to be slightly lower than 3.91 (based on the pKa of 2-methylbenzoic acid)
Solubility in Water	Sparingly soluble (predicted)

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a solid organic compound like **5-Fluoro-2-methylbenzoic acid**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.

Methodology:

- Sample Preparation:** A small amount of the dry, crystalline **5-Fluoro-2-methylbenzoic acid** is finely powdered. A capillary tube is sealed at one end and the powdered sample is packed into the open end to a height of 2-3 mm.
- Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a viewing lens and a thermometer.
- Measurement:** The block is heated at a steady, slow rate (approximately 1-2 °C per minute) as the melting point is approached.

- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

For a solid compound, the boiling point is determined at atmospheric pressure.

Methodology:

- **Sample Preparation:** A small amount of **5-Fluoro-2-methylbenzoic acid** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed in the test tube with the open end submerged in the molten sample.
- **Apparatus Setup:** The test tube is heated in a suitable heating bath (e.g., an oil bath) equipped with a thermometer.
- **Measurement:** The bath is heated until a continuous stream of bubbles emerges from the open end of the capillary tube. The heating is then discontinued.
- **Data Recording:** The temperature at which the liquid just begins to re-enter the capillary tube is recorded as the boiling point.

Solubility Determination

A qualitative and semi-quantitative assessment of solubility in water can be performed as follows.

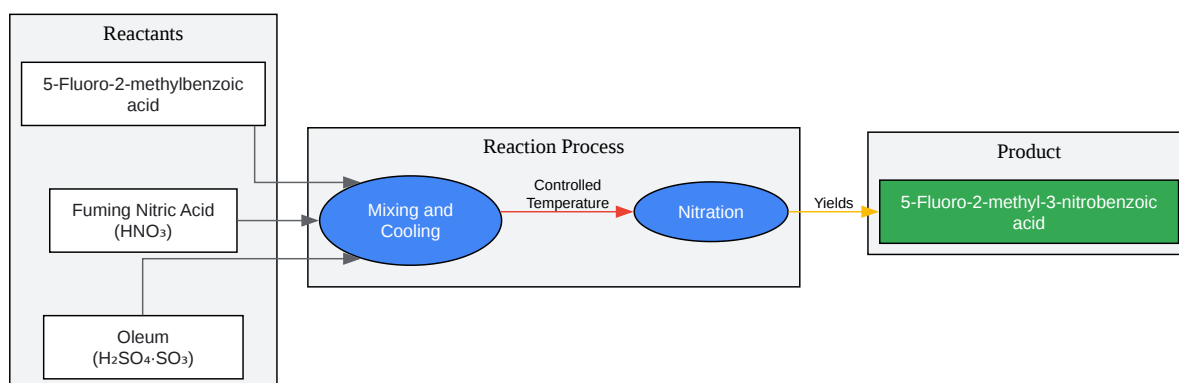
Methodology:

- **Sample Preparation:** A small, accurately weighed amount of **5-Fluoro-2-methylbenzoic acid** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of deionized water (e.g., 1 mL) is added to the test tube.
- **Observation:** The mixture is agitated vigorously for a set period (e.g., 1 minute) at a controlled temperature (e.g., 25 °C).

- **Data Recording:** The solubility is observed and can be described qualitatively (e.g., insoluble, sparingly soluble, soluble). For a more quantitative measure, the undissolved solid can be filtered, dried, and weighed, with the solubility calculated by difference.

Synthetic Pathway Visualization

5-Fluoro-2-methylbenzoic acid is a valuable starting material in organic synthesis. One common reaction is its nitration to form 5-fluoro-2-methyl-3-nitrobenzoic acid, a key intermediate for various pharmaceutical compounds.



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Caption: Synthetic workflow for the nitration of **5-Fluoro-2-methylbenzoic acid**.

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